

Angelic Acid: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: *Angelic acid*

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Abstract

Angelic acid, chemically known as (2Z)-2-Methylbut-2-enoic acid, is a naturally occurring monocarboxylic unsaturated organic acid.[1][2][3] First isolated in 1842 by the German pharmacist Ludwig Andreas Buchner from the roots of garden angelica (*Angelica archangelica*), this compound and its esters are prevalent in plants of the Apiaceae family.[1][4][5][6] **Angelic acid** esters are recognized as the active components in various herbal medicines, attributed with a range of therapeutic effects including anti-inflammatory, sedative, and pain-relieving properties.[1][3] This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological significance of **Angelic acid**, supported by detailed experimental methodologies and data.

Chemical Structure and Isomerism

Angelic acid is the cis isomer of 2-methyl-2-butenic acid.[1] Its chemical structure features a five-carbon backbone with a carboxylic acid functional group and a double bond between the second and third carbon atoms.[7] It exists as a geometric isomer with tiglic acid, which is the more thermodynamically stable trans form.[1][4] This isomeric relationship is pivotal, as the spatial arrangement significantly influences their physical properties, stability, and biological reactivity.[4] **Angelic acid** can be converted to tiglic acid through heating, reaction with inorganic acids, or prolonged storage.[1] The reverse transformation from tiglic acid to **Angelic acid** is less favorable and can be induced by ultraviolet light.[1]

Table 1: Chemical Identifiers of **Angelic Acid**

Identifier	Value
IUPAC Name	(2Z)-2-Methylbut-2-enoic acid[1]
Synonyms	(Z)-2-Methyl-2-butenic acid, cis-2-Methyl-2-butenic acid[7]
CAS Number	565-63-9[1]
Chemical Formula	C ₅ H ₈ O ₂ [1]
Molecular Weight	100.12 g/mol [1][3]
SMILES	C/C=C(C)\C(O)=O[1]
InChI Key	UIERETOOQGIECD-ARJAWSKDSA-N[2]

Physicochemical and Spectroscopic Properties

Angelic acid is a volatile solid that crystallizes in colorless monoclinic prisms.[1][2] It possesses a characteristic pungent, sour odor and a biting acidic taste.[1][2][5] It is readily soluble in alcohol and hot water, but only slowly dissolves in cold water.[1]

Table 2: Physicochemical Properties of **Angelic Acid**

Property	Value	Reference
Melting Point	45.5 °C	[1]
Boiling Point	185 °C	[1]
pKa (Strongest Acidic)	4.97	[2]
logP	1.32	[2]
Flash Point	95.56 °C	[8]
Specific Gravity	0.9298 @ 99.6 °C	[8]
Refractive Index	1.4200 @ 100.00 °C	[8]

Table 3: Spectroscopic Data of **Angelic Acid**

Spectroscopy	Key Features
^1H NMR	Spectral data available.[9] Provides information on the number and environment of hydrogen atoms.
^{13}C NMR	Spectral data available.[10] Reveals the number of unique carbon atoms and their chemical environments.
IR Spectroscopy	Spectral data available.[9] Used to identify functional groups, such as the characteristic C=O and O-H stretches of the carboxylic acid.
Mass Spectrometry	Spectral data available.[9] Determines the molecular weight and fragmentation pattern, aiding in structure elucidation.

Note: For detailed spectra, refer to the Spectral Database for Organic Compounds (SDBS) or specialized chemical suppliers.[9][10]

Occurrence and Isolation

Angelic acid is primarily found in plants of the Apiaceae (parsley) family.[1][4]

Key Natural Sources:

- *Angelica archangelica*(Garden Angelica): The roots are a primary source, containing approximately 0.3% **Angelic acid**. [4]
- *Anthemis nobilis*(Roman Chamomile): The essential oil of the flowers is a rich source, with up to 85% consisting of esters of Angelic and tiglic acids.[1][4]
- *Peucedanum ostruthium*(Masterwort)[1]
- *Levisticum officinale*(Lovage)[1][4]

- *Ferula moschata*(Sumbul)[1]

The biosynthesis of **Angelic acid** in plants originates from the branched-chain amino acid L-isoleucine.[4]

Experimental Protocol: Extraction from Natural Sources

While a specific, detailed protocol for **Angelic acid** extraction is not readily available in the search results, a general methodology can be inferred from the extraction of similar compounds from *Angelica* species. Supercritical CO₂ extraction is a modern technique used for this purpose.

Protocol: Supercritical Fluid Extraction (SFE) of Active Ingredients from *Angelica sinensis*

This protocol is adapted from a method for extracting ferulic acid and can be optimized for **Angelic acid**. [11]

- Preparation of Plant Material: Obtain dried and powdered roots of *Angelica archangelica* or another suitable source plant.
- SFE System Setup: Utilize a supercritical fluid extraction system.
- Extraction Parameters:
 - Pressure: 30 to 50 MPa
 - Temperature: 45 to 65 °C
 - Solvent: Supercritical CO₂
- Co-solvent Modification (Optional but Recommended): To increase the extraction yield of polar compounds like **Angelic acid**, introduce ethanol as a co-solvent. A ratio of 1.6 (ethanol to raw material) has been shown to be effective for similar compounds.[11]
- Extraction Process:
 - Load the powdered plant material into the extraction vessel.

- Pressurize the system with CO₂ to the desired level.
- Heat the vessel to the set temperature.
- If using a co-solvent, introduce ethanol into the system.
- Allow the supercritical fluid to pass through the plant material for a set duration to extract the compounds.
- Collection: Depressurize the CO₂ in a collection vessel, causing the extracted compounds to precipitate.
- Purification and Analysis: The crude extract can be further purified using techniques like column chromatography. The final product should be analyzed by HPLC, GC-MS, and NMR to confirm purity and identity.

Chemical Synthesis

Several methods for the chemical synthesis of **Angelic acid** have been developed, often involving the isomerization of its more stable counterpart, tiglic acid.

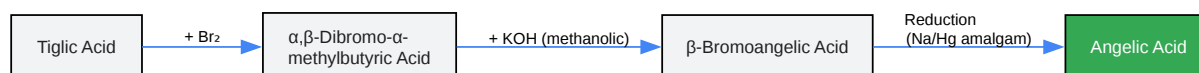
Experimental Protocol: Synthesis of Angelic Acid from Tiglic Acid

This three-step process was detailed by Buckles and Mock in 1949 and represents a classic route to obtaining **Angelic acid**.[\[5\]](#)[\[12\]](#)

- Step 1: Bromination of Tiglic Acid
 - Dissolve tiglic acid in a suitable solvent (e.g., carbon tetrachloride).
 - Slowly add a solution of bromine (Br₂) in the same solvent to the tiglic acid solution. The reaction proceeds via the addition of bromine across the double bond.
 - The reaction yields α,β -dibromo- α -methylbutyric acid.[\[12\]](#)
- Step 2: Formation of β -bromo**angelic acid**

- Treat the dibromo-acid product from Step 1 with a 25% methanolic solution of potassium hydroxide (KOH).
- This step results in the elimination of one equivalent of HBr, forming **β-bromoangelic acid**.
[12]
- Step 3: Reduction to **Angelica Acid**
 - Reduce the **β-bromoangelic acid** using a 9% sodium amalgam in water.[12]
 - The reduction removes the bromine atom, yielding **Angelica acid**.
 - Acidify the resulting solution to precipitate the **Angelica acid** product.
 - The crude **Angelica acid** can be purified by crystallization from ligroin.[12]

A more recent patented method involves the isomerization of tiglic acid or its esters in the presence of an organic sulfinic acid, followed by continuous distillation to separate the lower-boiling point **Angelica acid**. [13]



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Caption: Synthesis of **Angelica Acid** from Tiglic Acid.

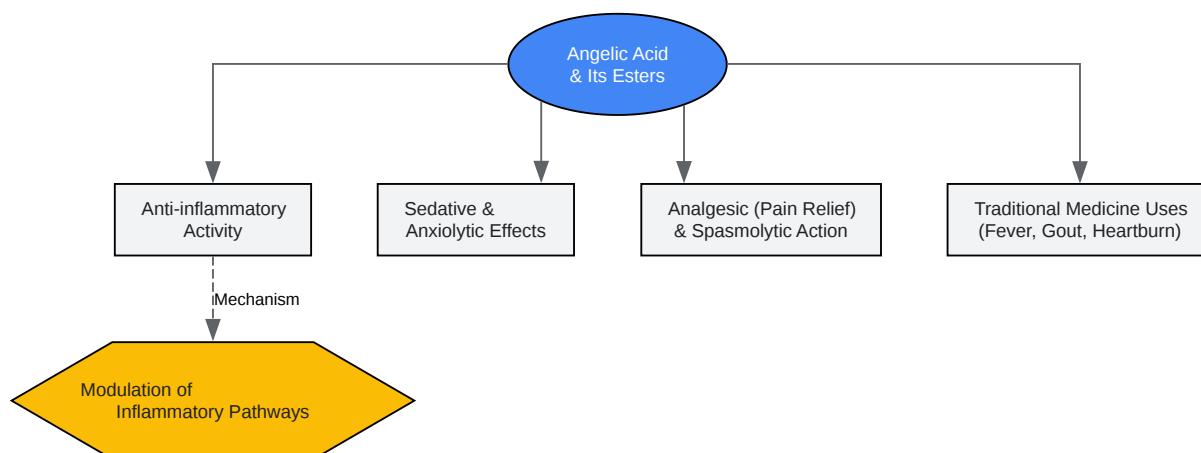
Biological Activities and Potential Applications

Angelica acid and its esters are the active components behind the medicinal use of several herbal remedies.[1][3] The moiety is a key component in many biologically active natural products.[4]

- Anti-inflammatory Effects: **Angelica acid** has demonstrated significant anti-inflammatory properties.[4] Its mechanism is believed to involve the modulation of key inflammatory pathways and markers, although the specific molecular targets are still under investigation.
[4]

- Sedative and Anxiolytic Effects: Historically, **Angelic acid** was used therapeutically as a sedative.[2][8] Esters of **Angelic acid** found in Roman chamomile contribute to its use against nervous problems.[1]
- Pain-Relief and Spasmolytic Action: **Angelic acid** esters, such as petasin found in butterbur, are responsible for potent pain-relieving and spasmolytic effects.[1][7]
- Other Traditional Uses: Herbal medicines containing **Angelic acid** esters have been used for a wide range of ailments, including fever, gout, and heartburn.[1][3][6]

While **Angelic acid** itself shows biological activity, its esters are often the primary active constituents in medicinal plants.[1] Further research is needed to fully elucidate the molecular mechanisms of **Angelic acid** and its derivatives to harness their full therapeutic potential.[4]



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Caption: Biological Activities of **Angelic Acid**.

Safety and Toxicology

Angelic acid is classified as a corrosive substance. It can cause severe skin burns and serious eye damage.[5][14][15] Ingestion may result in severe chemical burns to the oral cavity and

gastrointestinal tract.[14] Inhalation of dusts or mists may cause respiratory tract irritation.[5]
[14]

Handling Precautions:

- Handle in a well-ventilated area.[16]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side-shields, and protective clothing.[16]
- Avoid dust formation and contact with skin, eyes, and clothing.[16]
- Store in a corrosive-resistant container in a locked, secure area.[16]
- Keep away from incompatible materials such as oxidizing agents.[14][15]

In case of exposure, immediate and thorough rinsing with water is critical. Seek immediate medical attention for eye contact, inhalation, or ingestion.[15][16]

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